

# Nootkatol vs. Nootkatone: a comparative analysis of their bioactivities

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## Compound of Interest

Compound Name: Nootkatol

Cat. No.: B1220673

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## Nootkatol and Nootkatone: A Comparative Analysis of Bioactivities

For Researchers, Scientists, and Drug Development Professionals

**Nootkatol**, a sesquiterpene alcohol, and its corresponding ketone, **Nootkatone**, are naturally occurring compounds found in sources such as grapefruit and the Alaskan yellow cedar. While structurally similar, emerging research indicates they possess distinct and, in some cases, overlapping biological activities. This guide provides a comparative analysis of their known bioactivities, supported by available experimental data and detailed methodologies, to aid in the evaluation of their therapeutic and commercial potential.

## Summary of Bioactivities

Bioactivity Category	Nootkatol	Nootkatone
Anti-inflammatory	Not extensively studied	Inhibits NF-κB, PKCζ, and p38 MAPK signaling pathways.[1] Reduces production of pro-inflammatory cytokines.
Antifungal	Data not available	Exhibits activity against various Candida and other fungal species.
Metabolic Regulation	Data not available	Activates AMP-activated protein kinase (AMPK), a key regulator of cellular energy homeostasis.[2][3][4]
Ion Channel Modulation	Inhibits ORAI1 and TRPV1 ion channels, suggesting potential in preventing UV-induced photoaging.	Data not available
Insect Repellent	Mentioned as a potential repellent	Effective repellent against mosquitoes and other insects.

## Quantitative Analysis of Bioactivities

The following tables summarize the available quantitative data for the bioactivities of **Nootkatol** and Nootkatone. A direct comparison is limited due to the lack of studies testing both compounds in the same experimental setup.

Table 1: **Nootkatol** - Ion Channel Inhibition

Target Ion Channel	Assay	Concentration	% Inhibition	Reference
ORAI1	Whole-cell patch-clamp	100 $\mu$ M	51.6% $\pm$ 0.98%	
TRPV1	Whole-cell patch-clamp	90 $\mu$ M	94% $\pm$ 2%	[5]

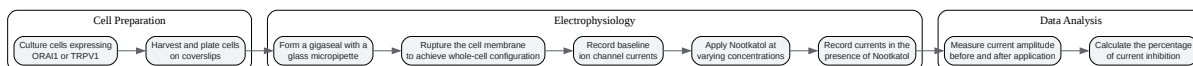
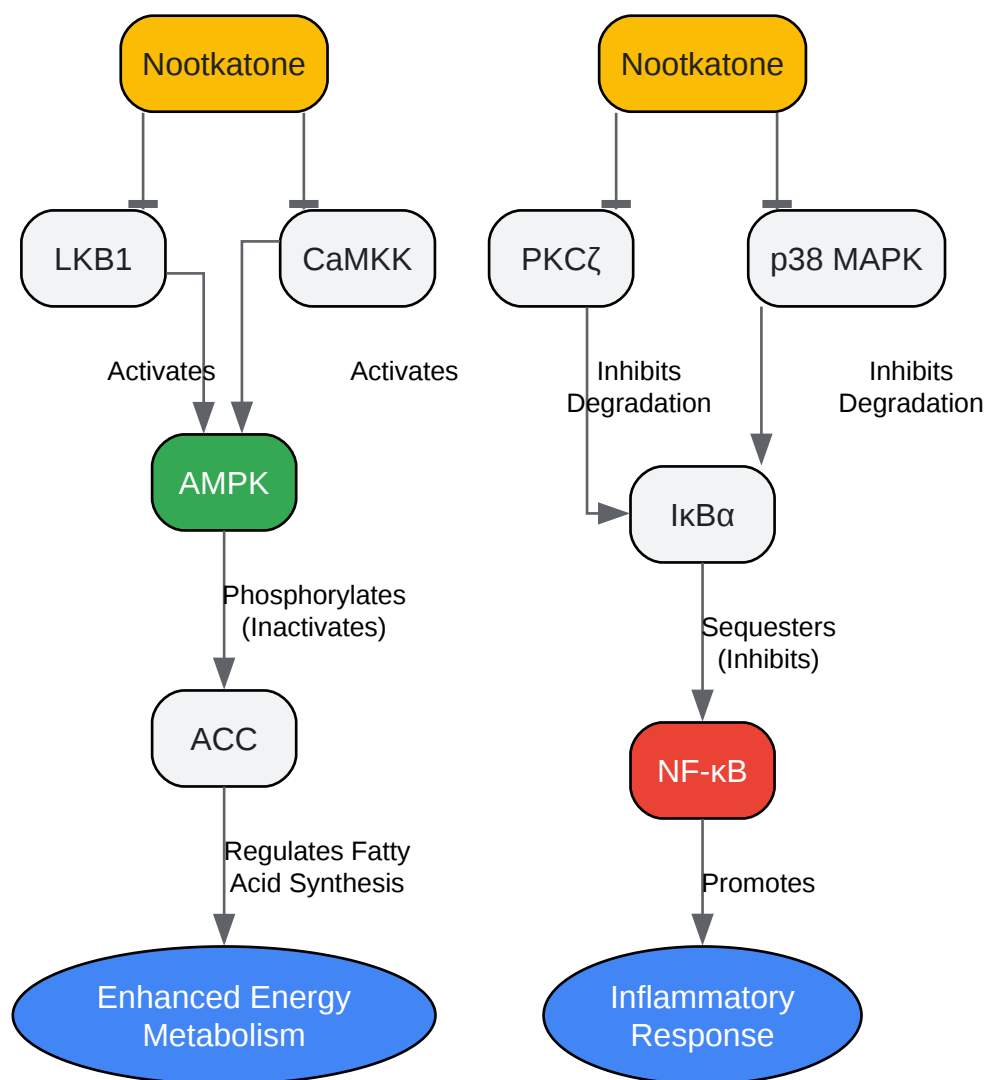
Table 2: Nootkatone - Antifungal Activity

Fungal Species	Assay	MIC (Minimum Inhibitory Concentration)	Reference
Pichia kudriavzevii (Candida krusei)	Broth Microdilution	512 $\mu$ g/mL	[6]
Candida tropicalis	Broth Microdilution	512 $\mu$ g/mL	[6]

## Signaling Pathways and Mechanisms of Action

### Nootkatone: Regulation of Metabolic and Inflammatory Pathways

Nootkatone has been shown to modulate key signaling pathways involved in metabolism and inflammation. One of the primary mechanisms is the activation of AMP-activated protein kinase (AMPK), a central regulator of cellular energy.[2][3][4] Nootkatone administration has been demonstrated to increase the phosphorylation of AMPK and its downstream target, acetyl-CoA carboxylase (ACC), in both cell culture and animal models.[3] This activation is mediated by both LKB1 and Ca<sup>2+</sup>/calmodulin-dependent protein kinase kinase (CaMKK).[7]



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